

Technical Support Center: Handling Powdered Gadolinium-160 Samples

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Compound of Interest

Compound Name: Gadolinium-160

Cat. No.: B083645

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This guide provides best practices, troubleshooting advice, and frequently asked questions for researchers, scientists, and drug development professionals working with powdered **Gadolinium-160** (^{160}Gd).

Frequently Asked Questions (FAQs)

Q1: What is **Gadolinium-160**?

A1: **Gadolinium-160** is a stable, non-radioactive isotope of the element Gadolinium.^{[1][2]} It is a soft, silvery metallic element belonging to the lanthanide series.^[1] While naturally occurring Gadolinium is composed of six stable isotopes and one radioactive isotope, ^{160}Gd has a natural abundance of 21.86%.^{[1][3]} It is commonly supplied as a powder in either its elemental metal form (Gd) or as gadolinium oxide (Gd_2O_3).^[1]

Q2: What are the primary applications of powdered **Gadolinium-160** in research?

A2: Powdered **Gadolinium-160** is used in several specialized research areas:

- Production of Terbium-161 (^{161}Tb): ^{160}Gd is a critical precursor for producing the medical radioisotope Terbium-161.^{[2][4][5]} ^{161}Tb is an emerging radiopharmaceutical for targeted cancer therapy due to its dual emission of beta particles and Auger electrons, which can precisely target and destroy cancer cells, including micrometastases.^{[2][4]}

- Spectroscopic Studies: Due to its specific nuclear properties, ^{160}Gd is utilized in various spectroscopic analyses.[1]
- Neutron Diffraction Studies: It is used to study magnetic structures and intermetallic compounds.[1]
- Materials Science: Gadolinium compounds are used in the creation of phosphors for lighting and display technologies.[3]

Q3: Is **Gadolinium-160** powder radioactive?

A3: No, **Gadolinium-160** is a stable isotope and is not radioactive.[1][2] However, it can be converted into the radioactive isotope Terbium-161 through neutron capture.[2][3] Standard laboratory safety precautions for handling fine chemical powders should be followed.

Q4: What are the main hazards associated with handling powdered **Gadolinium-160**?

A4: The primary hazards are related to its physical and chemical properties as a fine powder:

- Inhalation: Inhaling the dust can cause respiratory irritation.[6][7]
- Skin and Eye Irritation: Direct contact may cause irritation to the skin and eyes.[6][7][8]
- Flammability: Gadolinium metal powder is flammable and can ignite when exposed to heat, sparks, or flames. It may react with water under fire conditions to release flammable hydrogen gas.[6][9] Gadolinium oxide powder is not flammable, but hygroscopic.[8]
- Air and Moisture Sensitivity: Gadolinium metal powder is sensitive to air and moisture and should be handled under an inert atmosphere.[7][9]

Q5: What is the difference between **Gadolinium-160** and other Gadolinium isotopes used in medicine, like ^{157}Gd ?

A5: The key difference lies in their neutron capture cross-section, which is a measure of the probability that an isotope will capture a neutron.

- ^{157}Gd and ^{155}Gd have exceptionally large thermal neutron capture cross-sections (254,000 and 60,700 barns, respectively), making them highly effective for Gadolinium Neutron

Capture Therapy (GdNCT), a type of radiotherapy.^[10]

- ¹⁶⁰Gd has a much smaller thermal neutron capture cross-section (approximately 0.8 barns).^[3] Its primary medical relevance is not direct therapy but its role as the starting material for producing the therapeutic radioisotope ¹⁶¹Tb.^{[2][4]}

Data Presentation

Table 1: Physical and Chemical Properties of **Gadolinium-160**

Property	Value
Atomic Number (Z)	64 ^[1]
Mass Number (A)	160 ^[1]
Atomic Mass	159.9270541 Da ^[1]
Natural Abundance	21.86% ^{[1][3]}
Half-life	Stable ^[1]
Density	~7.90 g/cm ³ ^[3]
Melting Point	1313 °C (1585 K) ^{[1][3]}
Boiling Point	3273 °C ^{[1][3]}
Crystal Structure	Hexagonal Close-Packed (HCP) ^{[1][3]}
Appearance	Silvery-white metal ^[11]

Table 2: Comparison of Thermal Neutron Capture Cross-Sections for Gadolinium Isotopes

Isotope	Natural Abundance (%)	Thermal Neutron Capture Cross-Section (barns)	Primary Application
¹⁵⁵ Gd	14.80%	60,700[10]	Gadolinium Neutron Capture Therapy (GdNCT)
¹⁵⁷ Gd	15.65%	254,000[10]	Gadolinium Neutron Capture Therapy (GdNCT)[12]
¹⁶⁰ Gd	21.86%	~0.8[3]	Production of Terbium-161[2]

Troubleshooting Guides

Issue 1: The powdered **Gadolinium-160** sample has changed color (e.g., from silvery-white to yellowish or grey).

- Question: Why has my ¹⁶⁰Gd metal powder changed color, and what should I do?
- Answer: A color change in Gadolinium metal powder typically indicates oxidation. Gadolinium is air-sensitive and will react with oxygen and moisture in the atmosphere to form gadolinium oxides.[13] This can affect the purity and reactivity of your sample.
 - Immediate Action: Ensure the container is tightly sealed. If you are not already doing so, handle the material exclusively within an inert atmosphere glovebox.
 - Prevention: Always store ¹⁶⁰Gd metal powder in a tightly-closed container under a dry, inert gas such as argon.[6][7] For weighing and sample preparation, use a glovebox with low oxygen and moisture levels.

Issue 2: Difficulty in achieving a uniform suspension of ¹⁶⁰Gd powder in a solvent.

- Question: My ¹⁶⁰Gd powder is clumping and not dispersing in my aqueous solution. How can I resolve this?

- Answer: Gadolinium and its compounds are generally insoluble in water but soluble in acids. [3][13] Clumping is common for fine powders.
 - Solution:
 - Check Solubility: Confirm the solvent's compatibility. For suspensions, consider using a non-aqueous, inert solvent if appropriate for your experiment. If dissolution is required, dilute acids are effective.[13]
 - Use Surfactants/Stabilizers: For nanoparticle applications, surface modification with biocompatible polymers like polyacrylic acid (PAA) can improve colloidal stability.[14]
 - Sonication: Use a bath or probe sonicator to break up agglomerates and promote a more uniform dispersion. Perform this in a sealed container to avoid aerosolization.

Issue 3: Accidental spill of powdered **Gadolinium-160** in the laboratory.

- Question: What is the correct procedure for cleaning up a small spill of ^{160}Gd powder?
- Answer: Spills must be handled carefully to prevent creating dust and to eliminate ignition sources.[6]
 - Procedure:
 - Isolate the Area: Cordon off the spill area to prevent personnel from walking through it.
 - Wear PPE: At a minimum, wear safety glasses with side shields, rubber gloves, and a lab coat. For larger spills, a NIOSH-approved respirator is necessary.[6][7]
 - Eliminate Ignition Sources: Turn off any nearby hot plates, burners, or other potential sources of sparks or flames.[6]
 - Clean-Up: Do NOT use a dry brush or compressed air as this will create dust. Gently cover the spill with a dry powder like sodium carbonate or dolomite to minimize dust.[9] Carefully scoop the mixture using non-sparking tools and place it into a clearly labeled, sealed container for hazardous waste disposal.[6][7]

- Decontamination: Wipe the area with a damp cloth (if water is not incompatible with the specific form of Gd) and dispose of the cloth in the same sealed container.
- Waste Disposal: Dispose of the sealed container according to your institution's hazardous chemical waste guidelines. Do not flush down the sewer.[\[6\]](#)

Issue 4: Waste Disposal of unused or contaminated **Gadolinium-160**.

- Question: How do I properly dispose of ^{160}Gd waste?
- Answer: Since ^{160}Gd is a stable isotope, it is not disposed of as radioactive waste unless it has been activated. It must be treated as hazardous chemical waste.
 - Guidelines:
 - Segregation: Keep ^{160}Gd waste separate from other chemical waste streams.
 - Labeling: Collect all solid waste (contaminated gloves, wipes, etc.) and unused powder in a dedicated, sealed container. Label the container clearly as "Hazardous Waste: Gadolinium Powder."
 - Collection: Arrange for pickup through your institution's Environmental Health and Safety (EHS) or equivalent office.[\[15\]](#) Do not dispose of it in regular trash or down the drain.[\[6\]](#)

Experimental Protocols

Protocol 1: General Workflow for Handling and Preparing a Powdered ^{160}Gd Sample for Analysis

This protocol outlines the safe handling of air- and moisture-sensitive ^{160}Gd metal powder.

- Preparation (in open lab):
 - Don appropriate Personal Protective Equipment (PPE): safety glasses, lab coat, and nitrile or rubber gloves.[\[6\]](#)

- Prepare all necessary equipment (spatulas, weigh boats, vials) and ensure they are clean and dry.
- Transfer all equipment into an inert atmosphere glovebox.
- Handling (inside glovebox):
 - Ensure the glovebox atmosphere is dry and has low oxygen content (e.g., <10 ppm H₂O and O₂).
 - Carefully open the main storage container of ¹⁶⁰Gd powder.
 - Using a clean, non-sparking spatula, carefully weigh the desired amount of powder onto a weigh boat. Avoid any actions that could create dust.
 - Transfer the weighed powder into your experimental vessel (e.g., a vial or reaction tube).
 - Seal the experimental vessel securely before removing it from the glovebox.
 - Tightly reseal the main storage container of ¹⁶⁰Gd powder.
- Sample Preparation for Analysis (example: preparing a sample for digestion):
 - Outside the glovebox, place your sealed vessel containing the ¹⁶⁰Gd powder in a fume hood.
 - Slowly and carefully add the appropriate dilute acid to the vessel to dissolve the powder. Be aware that contact with acids may evolve flammable hydrogen gas.[\[6\]](#)
 - Once the powder is fully dissolved, the solution can be diluted or further processed as required by the analytical protocol.

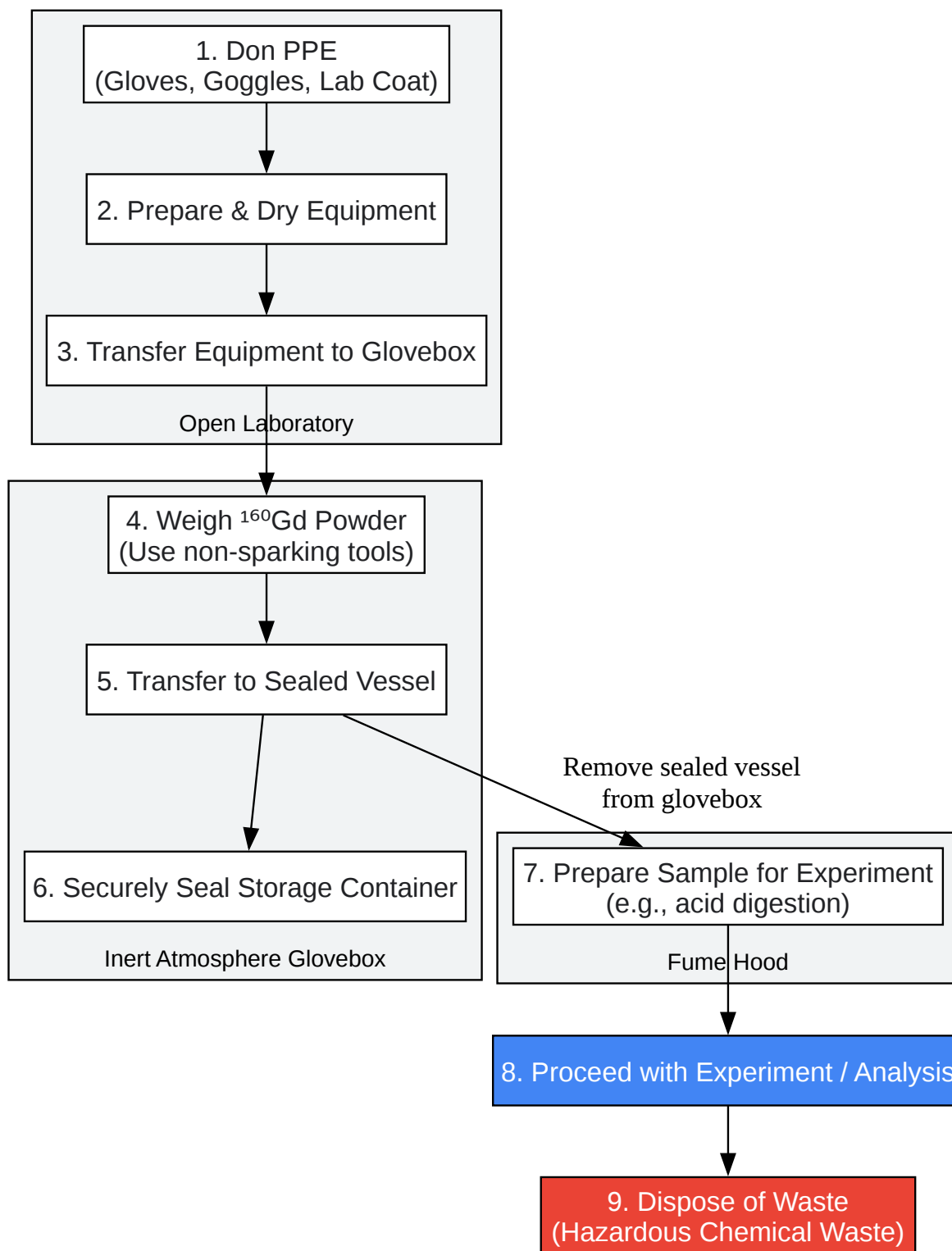
Protocol 2: High-Level Workflow for Production of ¹⁶¹Tb from ¹⁶⁰Gd

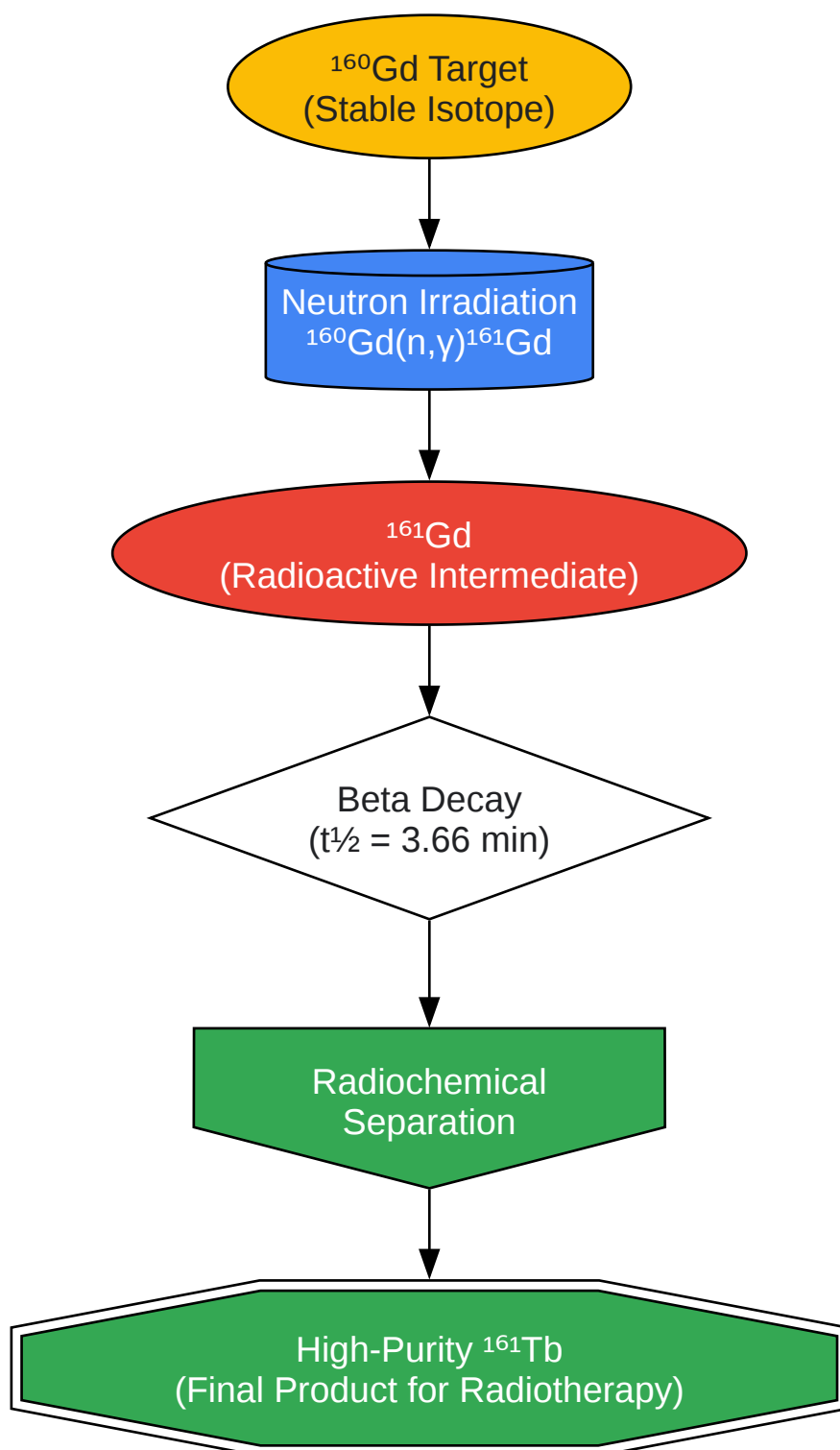
This process requires specialized nuclear reactor facilities and is provided for informational purposes.

- Target Preparation:

- High-purity, enriched ^{160}Gd (often as Gd_2O_3) is pressed into a pellet or encapsulated in a suitable material (e.g., aluminum or quartz) to create a stable target.
- The target design must be able to withstand the high temperatures and neutron flux of a nuclear reactor.
- Neutron Irradiation:
 - The ^{160}Gd target is placed in a nuclear reactor and bombarded with thermal neutrons.
 - The ^{160}Gd nucleus captures a neutron via the $^{160}\text{Gd}(n,\gamma)^{161}\text{Gd}$ reaction, transforming it into Gadolinium-161 (^{161}Gd).^[3]
- Radioactive Decay:
 - The newly formed ^{161}Gd is radioactive and decays with a half-life of 3.66 minutes via beta decay into Terbium-161 (^{161}Tb).
- Radiochemical Separation:
 - After irradiation, the target is removed from the reactor.
 - Complex radiochemical separation techniques (e.g., ion exchange chromatography) are used to separate the desired ^{161}Tb from the remaining ^{160}Gd target material and any other impurities. This step is critical to ensure the high purity of the final ^{161}Tb product for medical use.

Mandatory Visualizations

Diagram 1: Safe Handling Workflow for Powdered ^{160}Gd [Click to download full resolution via product page](#)Diagram 1: Safe Handling Workflow for Powdered ^{160}Gd

Diagram 2: Production of ^{161}Tb from ^{160}Gd [Click to download full resolution via product page](#)Diagram 2: Production of ^{161}Tb from ^{160}Gd

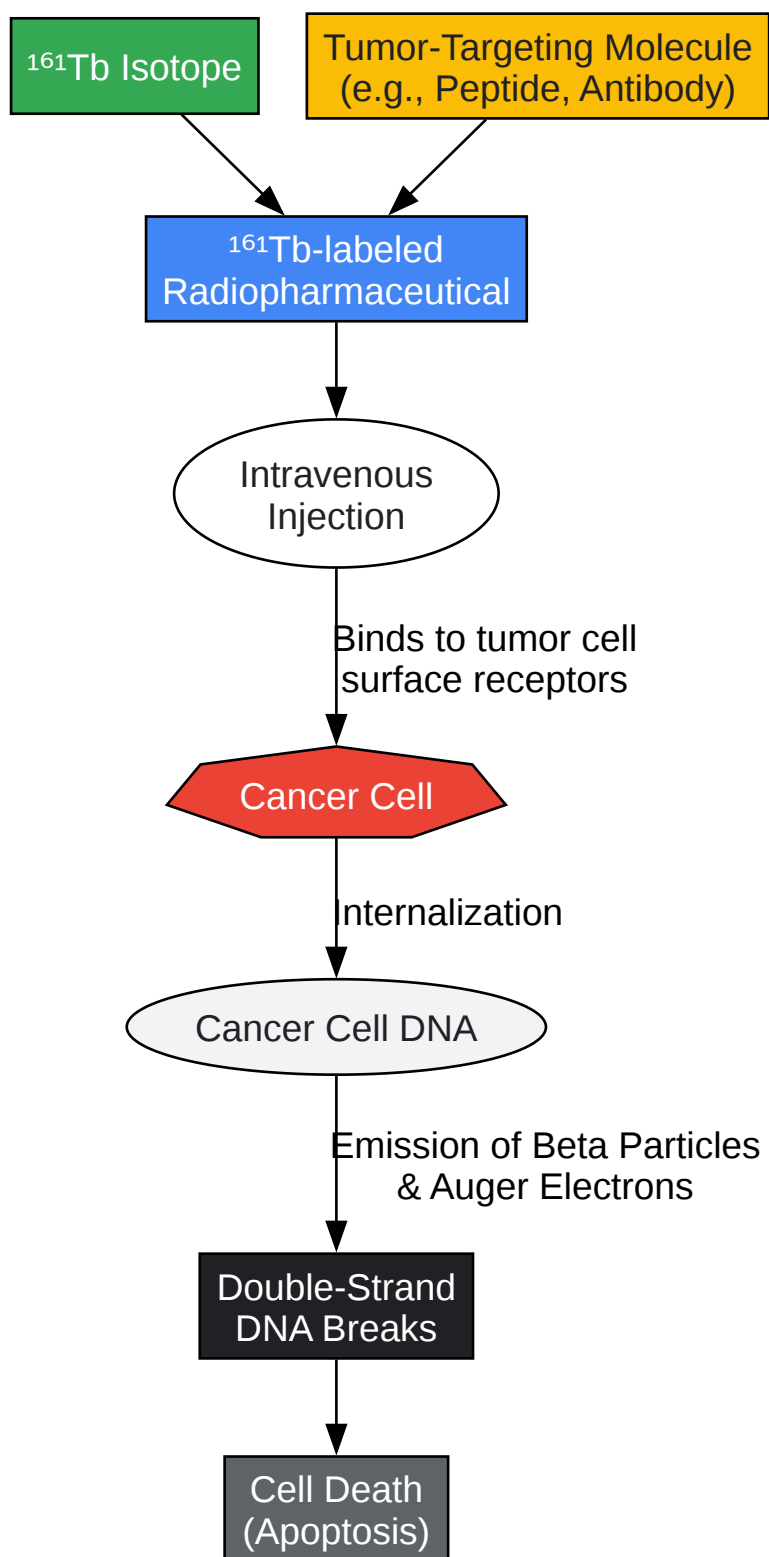


Diagram 3: Logic of ^{161}Tb Targeted Radiotherapy

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Diagram 3: Logic of ^{161}Tb Targeted Radiotherapy

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